

# Application Notes and Protocols for the Catalytic Oxidation of Ammonia over Platinum

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitric acid;platinum

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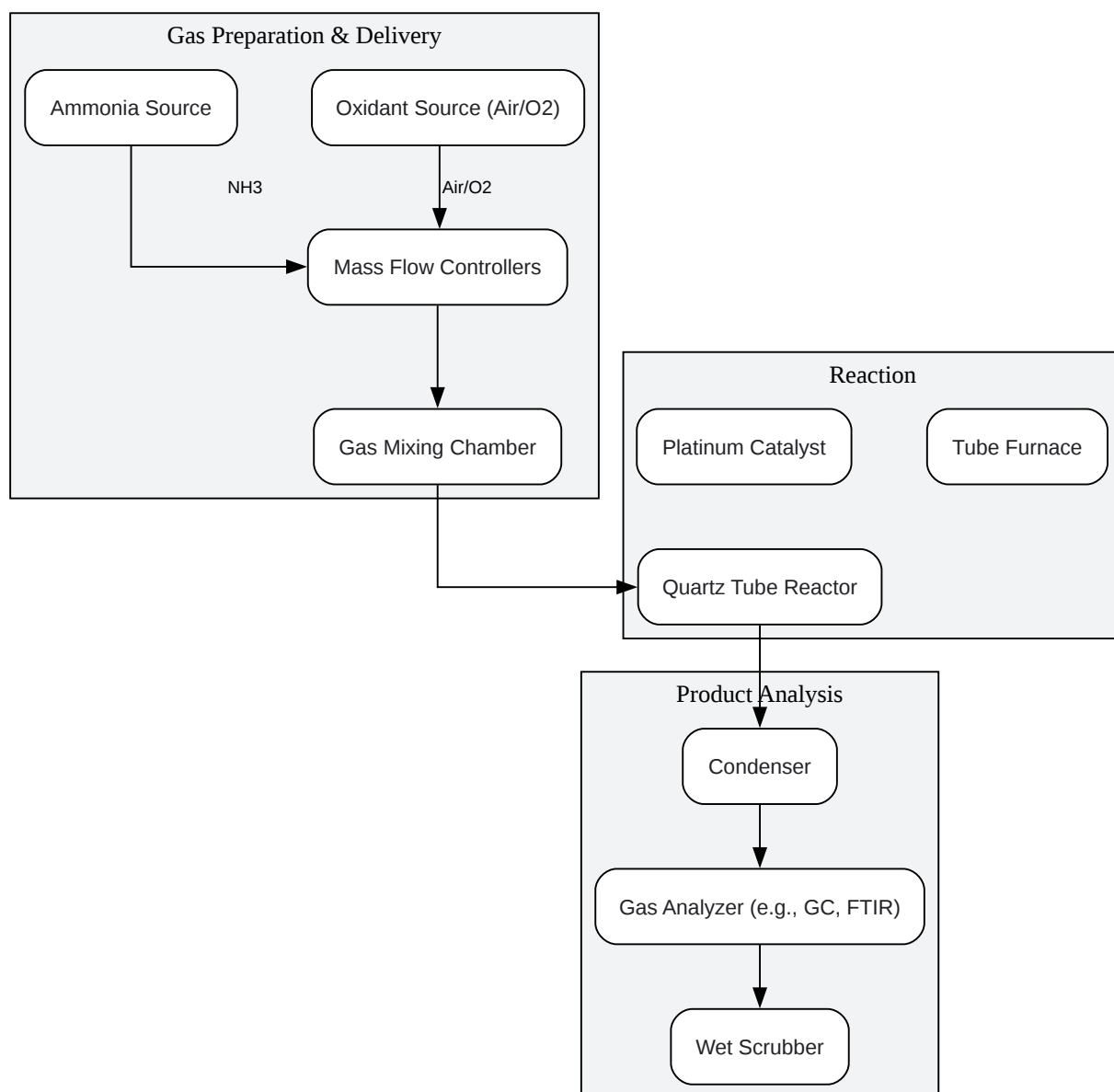
These application notes provide a comprehensive overview of the experimental setup for the catalytic oxidation of ammonia over platinum, a cornerstone reaction in industrial chemistry, notably as the primary step in the Ostwald process for nitric acid production.[1] This document outlines the necessary apparatus, catalyst preparation, experimental procedures, and analytical methods for the resulting products.

## Overview of the Experimental Setup

The catalytic oxidation of ammonia over platinum is a heterogeneous catalytic process where gaseous ammonia and an oxidizing agent, typically air or oxygen, react on the surface of a platinum catalyst at elevated temperatures.[2] The primary products of this reaction are nitric oxide (NO) and water, with nitrogen (N<sub>2</sub>) and nitrous oxide (N<sub>2</sub>O) as potential byproducts. The overall reaction is highly exothermic.

A typical laboratory-scale experimental setup consists of a gas delivery system, a reactor containing the platinum catalyst, a heating mechanism, and an analytical system to quantify the reaction products.

## Experimental Workflow Diagram



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Caption: General experimental workflow for ammonia oxidation.

## Catalyst Preparation and Characterization

The catalyst is a critical component of the experimental setup. While platinum is the primary active metal, it is often alloyed with other platinum group metals, such as rhodium, to enhance its stability and selectivity. The physical form of the catalyst can vary, with platinum wires or gauzes being common in industrial applications.<sup>[2][3]</sup> For laboratory studies, platinum can be supported on a high-surface-area material like quartz wool.

### Protocol for Platinum Catalyst Preparation on Quartz Wool

This protocol describes the preparation of a platinum catalyst on a quartz wool support via chemical reduction.

#### Materials:

- Platinum sheet or wire
- Concentrated nitric acid
- Concentrated hydrochloric acid
- Sodium chloride
- Ascorbic acid
- Quartz wool
- Deionized water

#### Procedure:

- Preparation of Sodium Hexachloroplatinate:
  - Dissolve a known quantity of platinum in aqua regia (a mixture of one part concentrated nitric acid and three parts concentrated hydrochloric acid) by heating the mixture.<sup>[4]</sup>
  - Once the platinum is dissolved, carefully evaporate the solution to a syrupy consistency to remove excess nitric acid. This step can be repeated after adding concentrated hydrochloric acid to ensure all nitrogen oxides are expelled.<sup>[4]</sup>
  - Dissolve the resulting chloroplatinic acid in a minimal amount of water and add a stoichiometric amount of sodium chloride to precipitate sodium hexachloroplatinate.

- Deposition of Platinum on Quartz Wool:
  - Dissolve the prepared sodium hexachloroplatinate in deionized water.
  - Add a pre-weighed amount of cleaned quartz wool to this solution.
  - Introduce a solution of ascorbic acid (a reducing agent) to the mixture. Fine black particles of elemental platinum will precipitate onto the surface of the quartz wool.[\[4\]](#)
  - Allow the mixture to stand to ensure complete deposition.
  - Wash the platinum-coated quartz wool thoroughly with deionized water to remove any residual ions and then dry it in an oven.

## Experimental Protocols

### Protocol for Catalytic Ammonia Oxidation in a Flow Reactor

This protocol details the procedure for conducting ammonia oxidation over a prepared platinum catalyst in a continuous flow reactor system.

#### Apparatus:

- Gas cylinders with regulators for ammonia and air/oxygen
- Mass flow controllers (MFCs) for precise gas flow rate management
- A quartz tube reactor
- A programmable tube furnace
- A condenser to cool the product stream
- A gas analysis system (e.g., Gas Chromatograph or FTIR spectrometer)
- A wet scrubber for unreacted ammonia and nitrogen oxides

#### Procedure:

- System Preparation:
  - Load the prepared platinum catalyst into the center of the quartz tube reactor.

- Assemble the reactor within the tube furnace and connect the gas inlet and outlet lines.
- Leak-test the entire system.
- Catalyst Activation and Pre-heating:
  - Purge the system with an inert gas (e.g., nitrogen) while slowly heating the furnace to the desired reaction temperature. In industrial settings, the catalyst is pre-heated to at least 250°C to initiate the reaction in a high-temperature diffusional regime.[3]
- Reaction Initiation:
  - Once the desired temperature is reached and stable, stop the inert gas flow.
  - Introduce the reactant gas mixture (ammonia and air/oxygen) at the desired flow rates, controlled by the MFCs. A typical industrial process involves passing an ammonia-air mixture over the catalyst at temperatures ranging from 650 to 1000°C.[2]
- Data Collection:
  - Allow the reaction to reach a steady state.
  - Analyze the composition of the effluent gas stream using the gas analyzer to determine the concentrations of reactants (NH<sub>3</sub>, O<sub>2</sub>) and products (NO, N<sub>2</sub>O, N<sub>2</sub>).
- Shutdown:
  - Stop the flow of reactant gases and purge the system with an inert gas.
  - Allow the furnace to cool down to room temperature.

## Analytical Methods

Accurate quantification of reactants and products is crucial for evaluating catalyst performance. A variety of analytical techniques can be employed.

Analyte	Analytical Method(s)	Principle
Ammonia (NH <sub>3</sub> )	Spectrophotometry (Indophenol Blue Method)[5]	Ammonia reacts with phenol and hypochlorite in an alkaline solution to form a blue-colored indophenol complex, the absorbance of which is proportional to the ammonia concentration.[5]
Ion-Selective Electrode (ISE)[6]	An electrode sensitive to the concentration of ammonium ions in a solution.	
Titration[6]	After distillation and trapping in an acidic solution, the ammonia is quantified by titration.	
Nitric Oxide (NO) & Nitrogen Dioxide (NO <sub>2</sub> )	Spectrophotometry[7]	A spectrophotometric procedure can be used for the simultaneous determination of ammonia, NO, and NO <sub>2</sub> in the reaction products. [7]
Chemiluminescence	The reaction of NO with ozone produces light, the intensity of which is proportional to the NO concentration. NO <sub>2</sub> can be measured after conversion to NO.	
Gas Chromatography (GC)	Separates components of the gas mixture, which are then quantified by a suitable detector (e.g., Thermal Conductivity Detector).	

## Data Presentation

The performance of the platinum catalyst is typically evaluated based on ammonia conversion and selectivity towards the desired product (usually NO).

Ammonia Conversion (%):  $\text{ngcontent-ng-c4139270029="" _ngghost-ng-c4115135284="" class="ng-star-inserted display">$

$$\frac{[\text{NH}_3]_{\text{in}} - [\text{NH}_3]_{\text{out}}}{[\text{NH}_3]_{\text{in}}} \times 100$$

$$3] \times 100$$

Product Selectivity (%):

$$\frac{\text{moles of N in desired product}}{\text{moles of converted NH}_3} \times 100$$

$$\text{moles of converted NH}_3 \times 100$$

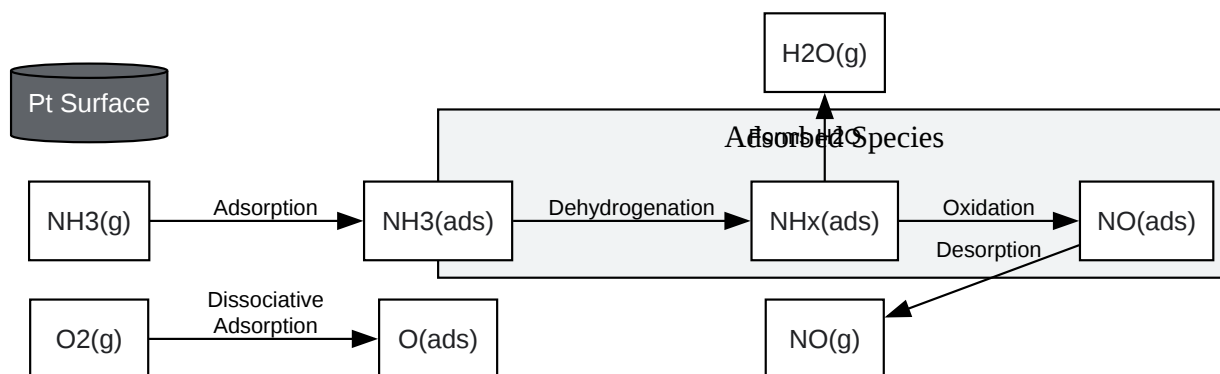
## Table of Typical Experimental Parameters

Parameter	Value/Range	Reference
Catalyst	Platinum-Rhodium alloy gauze	[8]
Temperature	650 - 1000 °C	[2]
Pressure	1 - 12 bar	[2][8]
Ammonia in Air Mixture	10% (vol.)	[8]
Catalyst Pre-heating Temperature	> 250 °C	[3]

## Signaling Pathways and Logical Relationships

The reaction mechanism of ammonia oxidation on a platinum surface is complex and involves several adsorbed intermediates. The process begins with the adsorption of ammonia and oxygen onto the platinum surface.

## Simplified Reaction Pathway



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Caption: Simplified pathway for ammonia oxidation on platinum.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Catalytic Oxidation of Ammonia over Platinum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8181684#experimental-setup-for-ammonia-oxidation-over-platinum-catalyst]

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